

Technical Guide: Structure-Activity Relationship (SAR) of Indazole-Piperidine Ethers

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Compound of Interest

Compound Name: 5-(Piperidin-3-yloxy)-1H-indazole

CAS No.: 478831-60-6

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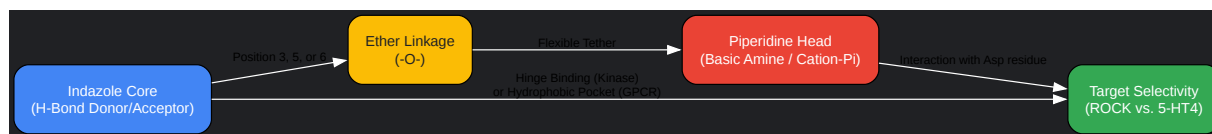
Executive Summary: The Scaffold Architecture

The indazole-piperidine ether scaffold combines the bioisosteric versatility of the indazole core with the basicity of the piperidine ring, linked via an oxygen atom. This ether linkage offers a rotational degree of freedom distinct from the rigid amide bonds found in many GPCR ligands.

- Primary Therapeutic Targets:
 - ROCK-II Inhibitors: 5-(piperidin-4-yloxy)-1H-indazole derivatives (e.g., SR-1459).[\[1\]](#)[\[2\]](#)
 - 5-HT4 Agonists: Ether bioisosteres of the classical carboxamide gastroprokinetics.
 - MCH-1 Antagonists: Utilization of the ether to span the lipophilic pocket.

The Pharmacophore Map

The structure is bipartite, consisting of the Heteroaromatic Core (Indazole) and the Basic Head (Piperidine), connected by the Ether Linker.



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Figure 1: Pharmacophore segmentation of the Indazole-Piperidine Ether scaffold.

Synthetic Strategies

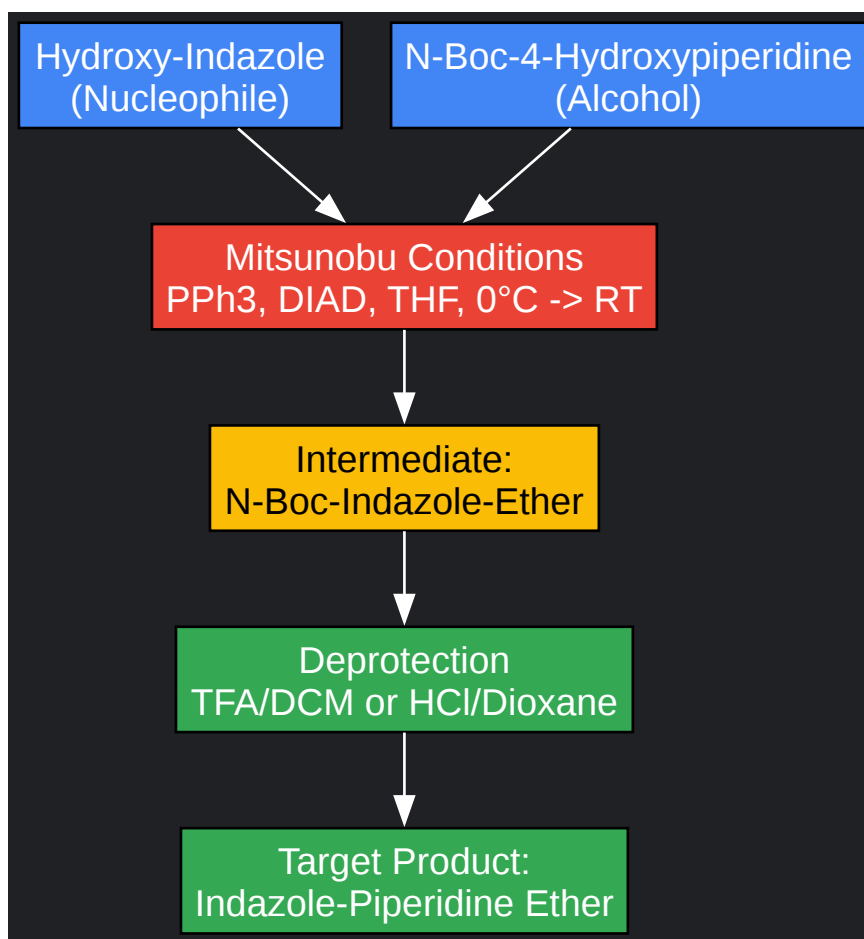
The construction of the indazole-piperidine ether bond is the rate-limiting step in library generation. Two primary strategies are employed: Mitsunobu Coupling (preferred for versatility) and Nucleophilic Aromatic Substitution (S_NAr) (preferred for scale-up of activated cores).

Method A: The Mitsunobu Coupling

This pathway allows for the coupling of commercially available hydroxy-indazoles with 4-hydroxy-N-Boc-piperidines. It proceeds with inversion of configuration (relevant if using chiral hydroxypiperidines) and tolerates various substituents on the indazole ring.

Method B: S_NAr Displacement

Requires an electron-deficient indazole (e.g., fluoro- or nitro-substituted). This method is robust but less tolerant of electron-rich indazole cores often required for kinase affinity.



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Figure 2: The standard Mitsunobu synthetic pathway for generating the ether linkage.

Structure-Activity Relationship (SAR) Deep Dive

The SAR of this scaffold is highly position-dependent. Below is a breakdown of the critical vectors for optimization.

The Indazole Core (The Anchor)

- Position 5-yloxy (Kinase Vector): For ROCK inhibitors, the ether linkage at the C5 position is critical. The indazole nitrogen (N1-H) often binds to the kinase hinge region (Glu/Leu backbone).
 - Modification: Alkylation of N1 abolishes activity in ROCK inhibitors (loss of H-bond donor) but may be tolerated in GPCR ligands.

- **Position 3-yloxy (GPCR Vector):** In 5-HT₄ ligands, the 3-position is classically a carboxamide. Replacing this with an ether (3-alkoxy) often retains affinity but alters intrinsic efficacy (partial agonism vs. antagonism) due to the loss of the carbonyl H-bond acceptor.

The Ether Linker

- **Length & Constraint:** The single oxygen atom provides a specific distance (~1.4 Å). Extending this to an ethoxy (-O-CH₂-) spacer often leads to a "cliff" in activity due to entropic penalties in the binding pocket.
- **Electronic Effect:** The ether oxygen acts as a weak H-bond acceptor. In 5-HT₄ agonists, this mimics the carbonyl oxygen of the benzamide class (e.g., Prucalopride).

The Piperidine Head (The Basic Center)

- **Nitrogen Basicity:** The secondary or tertiary amine is essential for a salt bridge interaction with a conserved Aspartate residue (e.g., Asp in TM3 of GPCRs).
- **N-Substitution:**
 - **Free Amine:** High polarity, poor membrane permeability.
 - **N-Benzyl:**^[3] Common in MCH-1 antagonists to access a secondary hydrophobic pocket.
 - **N-Urea/Amide:** Used in ROCK inhibitors (e.g., SR-1459) to capture additional H-bonds in the solvent-exposed region.

Comparative Data: Linker Effects on Potency^{[4][5]}

Compound Class	Linker Type	Target	Key Interaction	Representative Potency (/)
SR-1459	5-Ether (-O-)	ROCK-II	Hinge Binding (Indazole NH)	13 nM (ROCK-II)
Velusetrag	Amide (-CONH-)	5-HT4	H-Bond Network	0.3 nM ()
Analog A	3-Ether (-O-)	5-HT4	Hydrophobic Pocket	>100 nM (Reduced Efficacy)
MCH-1 Ligand	Benzyl Ether	MCH-1	Lipophilic Span	~10 nM

Experimental Protocols

General Procedure for Mitsunobu Coupling

This protocol is validated for the synthesis of 5-(1-Boc-piperidin-4-yloxy)-1H-indazole.

- Reagents: 5-Hydroxyindazole (1.0 eq), N-Boc-4-hydroxypiperidine (1.2 eq), Triphenylphosphine (, 1.5 eq).
- Solvent: Anhydrous THF (0.1 M concentration).
- Execution:
 - Dissolve indazole, piperidine, and in THF under atmosphere.
 - Cool the solution to 0°C.

- Add Diisopropyl azodicarboxylate (DIAD, 1.5 eq) dropwise over 20 minutes. Note: Exothermic.
- Allow to warm to Room Temperature (RT) and stir for 12–16 hours.
- Workup: Concentrate in vacuo. Purify via flash column chromatography (Hexane/EtOAc gradient).
- Validation: Verify formation of the ether product by LC-MS (Target Mass + H) and disappearance of the phenol peak.

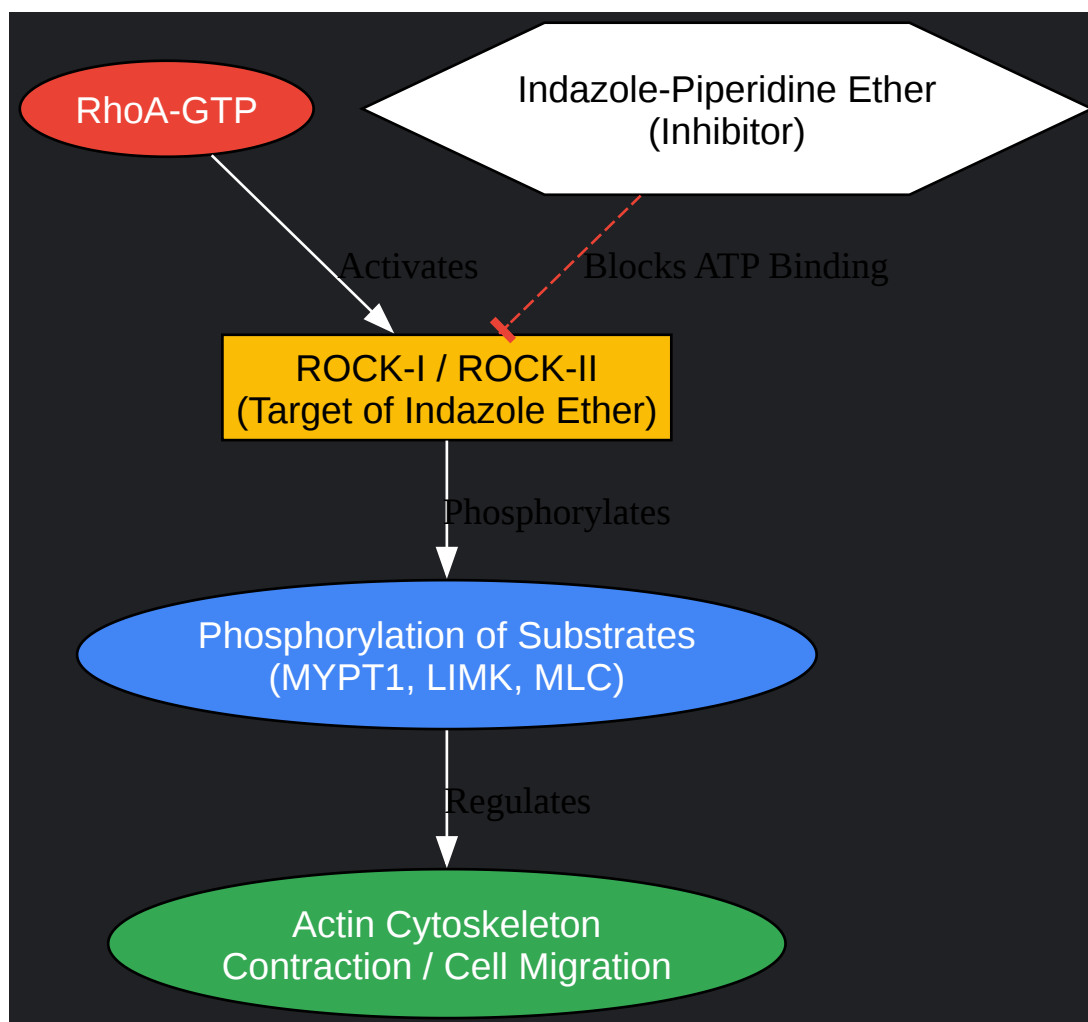
ROCK-II Kinase Inhibition Assay

To validate the activity of 5-yloxy variants.

- Setup: Use a fluorescence polarization (FP) or FRET-based assay (e.g., IMAP technology).
- Reaction Mix: 10 μ L reaction containing 20 mM Tris-HCl (pH 7.5), 10 mM , 1 mM EGTA, 1 μ M ATP, and recombinant ROCK-II enzyme (approx 1-5 nM).
- Substrate: Fluorescently labeled peptide substrate (e.g., S6 peptide).
- Initiation: Add compound (dissolved in DMSO) followed by ATP to start the reaction.
- Incubation: 60 minutes at RT.
- Readout: Measure fluorescence polarization. Calculate using a 4-parameter logistic fit.

Pathway Visualization: ROCK Signaling

The indazole-piperidine ether (specifically the 5-yloxy variant) acts by inhibiting the ROCK pathway, which regulates cytoskeletal dynamics.



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Figure 3: Mechanism of action for Indazole-Piperidine Ethers in the Rho/ROCK signaling cascade.

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